

1-(4-Bromo-2-fluorophenyl)thiourea CAS number and IUPAC name

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Compound of Interest

Compound Name: 1-(4-Bromo-2-fluorophenyl)thiourea

Cat. No.: B1285841

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Technical Guide: 1-(4-Bromo-2-fluorophenyl)thiourea

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(4-Bromo-2-fluorophenyl)thiourea**, a compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of specific experimental data for this exact molecule in publicly accessible databases, this guide also includes information on closely related analogs to provide a comparative context for its potential properties and biological activities.

Chemical Identity

IUPAC Name: **1-(4-Bromo-2-fluorophenyl)thiourea**

CAS Number: A specific CAS number for **1-(4-Bromo-2-fluorophenyl)thiourea** has not been identified in major chemical databases as of the latest search. This may indicate that the compound is a novel entity or an intermediate that has not been extensively characterized and registered.

Structural Information

Property	Value
Molecular Formula	C ₇ H ₆ BrFN ₂ S
Molecular Weight	249.11 g/mol
Chemical Structure	

A 2D representation of the chemical structure of **1-(4-Bromo-2-fluorophenyl)thiourea**.

Physicochemical Properties (Predicted and Comparative)

While experimental data for the target compound is scarce, the following table summarizes key physicochemical properties for structurally similar thiourea derivatives. These values can serve as an estimation for **1-(4-Bromo-2-fluorophenyl)thiourea**.

Compound	CAS Number	Molecular Weight (g/mol)	LogP	Reference
1-(4-Bromophenyl)thiourea	2646-30-2	231.11	1.85	[1] [2] [3] [4]
1-(4-Fluorophenyl)thiourea	459-05-2	170.21	1.14	[5] [6]
1-(2-Bromophenyl)thiourea	5391-30-0	231.11	1.85	[7]
1-(4-Bromo-2-fluorophenyl)thiourea	Not Available	249.11	Predicted ~2.3-2.8	

Synthesis Protocol

The synthesis of **1-(4-Bromo-2-fluorophenyl)thiourea** can be achieved through a standard reaction of the corresponding aniline with a thiocyanate salt in the presence of an acid, or by using a pre-formed isothiocyanate. Below is a detailed experimental protocol based on common synthetic methods for thioureas.

Reaction: 4-Bromo-2-fluoroaniline → **1-(4-Bromo-2-fluorophenyl)thiourea**

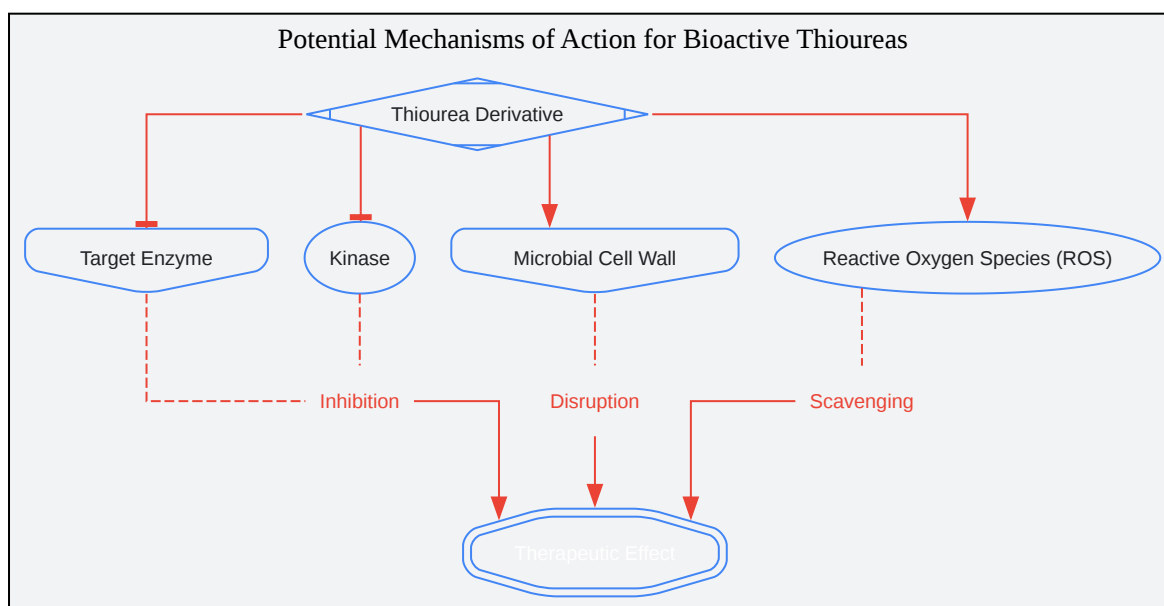
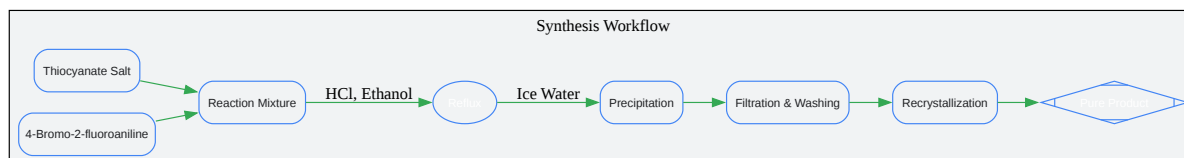
Materials:

- 4-Bromo-2-fluoroaniline
- Ammonium thiocyanate or Potassium thiocyanate
- Hydrochloric acid (concentrated)
- Ethanol
- Water
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Heating mantle
- Buchner funnel and filter paper
- Beakers and other standard laboratory glassware

Procedure:

- Preparation of the Reaction Mixture: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1.0 equivalent of 4-bromo-2-fluoroaniline in ethanol.

- **Addition of Thiocyanate:** To this solution, add 1.2 equivalents of ammonium thiocyanate (or potassium thiocyanate).
- **Acidification and Reflux:** Slowly add 1.5 equivalents of concentrated hydrochloric acid to the mixture. Heat the reaction mixture to reflux and maintain this temperature for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Isolation of the Product:** After the reaction is complete, cool the mixture to room temperature. Pour the reaction mixture into a beaker containing crushed ice. A solid precipitate should form.
- **Purification:** Collect the crude product by vacuum filtration using a Buchner funnel. Wash the solid with cold water to remove any remaining salts and acid. The crude **1-(4-Bromo-2-fluorophenyl)thiourea** can be further purified by recrystallization from a suitable solvent such as ethanol or an ethanol/water mixture.
- **Drying and Characterization:** Dry the purified product under vacuum. The structure and purity of the final compound should be confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.



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